

Application Notes and Protocols for Gossyplure-Baited Lures in Trapping Techniques

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Introduction

Gossyplure is a synthetic pheromone that mimics the sex attractant produced by the female pink bollworm moth (Pectinophora gossypiella), a significant pest in cotton cultivation.[1][2] It is a 1:1 mixture of the (Z,Z) and (Z,E) isomers of 7,11-hexadecadienyl acetate.[1][3] **Gossyplure**-baited traps are highly effective tools for monitoring the seasonal emergence and population dynamics of male pink bollworm moths.[2] This allows for precise timing of control measures, such as insecticide applications, and can be a component of integrated pest management (IPM) strategies, including mass trapping and mating disruption.[1][2][4]

Application Notes

Gossyplure-baited traps are primarily used for two main purposes in agricultural research and pest management:

- Monitoring: The use of a low density of traps to detect the presence and seasonal activity of the pink bollworm.[5] This data is crucial for making informed decisions about when to implement control measures.[2] For monitoring purposes, a trap density of 8-10 traps per hectare is recommended.[5]
- Mass Trapping: The deployment of a high density of traps to capture a significant portion of the male moth population, thereby reducing mating and subsequent larval infestations.[2][6]
 For mass trapping, a higher density of 40-60 traps per hectare is suggested.[5][7]



Lure and Trap Selection:

- Lure Composition: **Gossyplure** is typically formulated in rubber septa or other slow-release dispensers.[2][5][8] The addition of an antioxidant can increase the longevity and effectiveness of the lure, extending its field life up to two months.[9] Lures should be replaced every 30-45 days, depending on climatic conditions.[5]
- Trap Type: Several trap designs are used with **Gossyplure** lures, with Delta and Funnel traps being the most common.[1][10] Studies have shown that Delta traps may capture significantly more moths than Funnel traps for this specific pest.[1][10] The color of the trap can also influence capture rates, with red Delta traps showing high efficacy.[1] Sticky inserts are used in Delta traps to capture the moths, while a killing agent is used in Funnel traps.[1]

Trap Placement:

- Height: The height of the trap above the crop canopy is a critical factor. Traps are generally placed 1-2 feet above the plant canopy.[2] Some studies suggest that traps placed at 30 cm and 60 cm above the ground capture more moths than those placed at 90 cm, as most of the fruiting bodies of the cotton plants are at lower heights where the adults are more active.[1]
- Density and Spacing: The number of traps per unit area depends on the objective (monitoring vs. mass trapping).[5] Traps should be placed at a minimum distance of 50-60 meters from each other to avoid interference.[1][6]

Experimental ProtocolsProtocol 1: Evaluating the Efficacy of Different Trap

Types

This protocol outlines a field experiment to compare the effectiveness of different commercially available **Gossyplure**-baited traps.

1. Experimental Design:

- Select a cotton field with a known or suspected pink bollworm infestation.
- Divide the field into experimental blocks, with each block containing one of each trap type being tested (e.g., White Delta, Red Delta, Green Funnel).[1]



- Use a randomized complete block design to minimize the effects of field location.
- Ensure a minimum distance of 50 meters between traps within a block.[1]
- 2. Trap Preparation and Installation:
- Assemble the traps according to the manufacturer's instructions.
- Place one Gossyplure-impregnated rubber septum in each trap.[2] Handle lures with gloves to avoid contamination.
- For Delta traps, insert a fresh sticky liner.[1] For Funnel traps, add a killing agent (e.g., a transfluthrin-impregnated paper).[1]
- Install the traps on stakes at a consistent height, for example, 60 cm above the ground.[1]
- 3. Data Collection:
- Inspect the traps at regular intervals (e.g., every 4-5 days).[1]
- Count and record the number of pink bollworm moths captured in each trap.
- After each inspection, rotate the trap positions within each block to mitigate the effect of location.[1]
- Replace the sticky liners and killing agents as needed.
- Replace the Gossyplure lures every three weeks to ensure consistent pheromone release.
 [1]
- 4. Data Analysis:
- Analyze the capture data using an Analysis of Variance (ANOVA) to determine if there are significant differences between the trap types.[1]
- Use a post-hoc test, such as the Tukey-Kramer HSD test, to compare the means of the different trap types.[1]
- Calculate correlation coefficients to assess the synchronization of captures between different trap types over time.[1]

Data Presentation

Table 1: Comparison of Mean Captures of P. gossypiella in Different Trap Types



Тгар Туре	Mean Number of Adults per Trap (±SE)		
White Delta	15.4 ± 2.1		
Red Delta	18.2 ± 2.5		
Green Funnel	3.7 ± 0.8		

Data adapted from a study comparing trap efficacy.[1]

Table 2: Effect of Trap Height on Mean Captures of P. gossypiella in White Delta Traps

Trap Height (cm)	Mean Number of Adults per Trap (±SE)	
30	25.1 ± 3.4	
60	23.8 ± 3.1	
90	18.9 ± 2.7	

Data illustrates that traps placed at lower heights tended to capture more moths.[1]

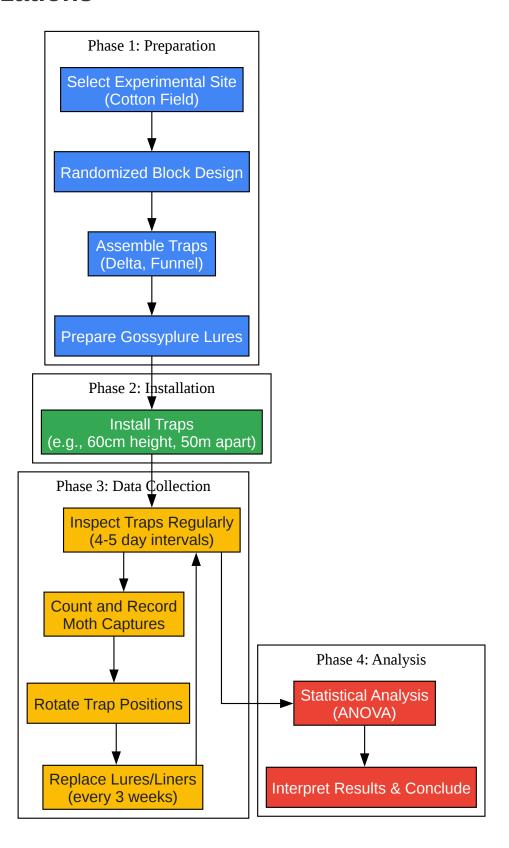
Table 3: Impact of Trap Density on Pink Bollworm Infestation and Moth Captures

Trap Density (traps/ha)	Mean Moth Captures	Flower Damage (%)	Green Boll Damage (%)
30	-	8.26	16.58
40	191	-	11.15
50	196	-	8.39
60	250	-	7.85
Control (No Traps)	-	-	>20

Data synthesized from studies on mass trapping, showing that higher trap densities lead to more captures and reduced crop damage.[7]



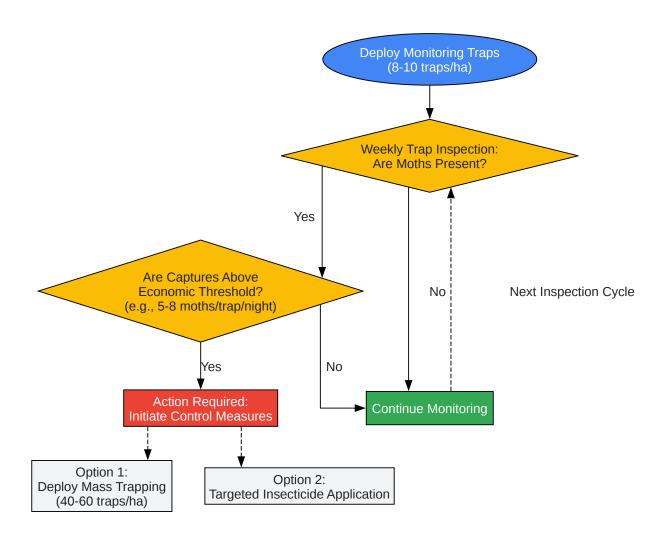
Visualizations



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Caption: Workflow for a field experiment evaluating **Gossyplure** trap efficacy.



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Caption: Decision tree for IPM using Gossyplure monitoring data.



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